

# Operational Guide: Proper Disposal of N-(2-Methylphenyl)anthranilic Acid

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## Compound of Interest

Compound Name: *N*-(2-Methylphenyl)anthranilic acid

CAS No.: 16610-44-9

Cat. No.: B097089

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## Executive Summary & Chemical Identity

**N-(2-Methylphenyl)anthranilic acid**, commonly known as Mefenamic Acid, is a non-steroidal anti-inflammatory drug (NSAID) and a derivative of anthranilic acid. Unlike standard organic reagents, this compound poses specific ecotoxicological risks and potential regulatory hurdles due to its biological activity and the controlled status of its precursors.

**Critical Directive:** Under no circumstances should this compound be disposed of via sanitary sewer systems. Its stability allows it to persist in wastewater treatment plants, posing risks to aquatic endocrine systems.

## Chemical Profile Table

| Parameter        | Data                                    | Operational Implication   |
|------------------|---|---|
| Common Name      | Mefenamic Acid                          | Use for labeling to ensure clear hazard ID.   |
| CAS Number       | 61-68-7                                 | Primary identifier for waste manifests.   |
| Physical State   | Solid (White/Off-white powder)          | Dust generation is a primary inhalation risk during disposal.   |
| Solubility       | Hydrophobic; Soluble in alkali/organics | Precipitates in acidic aqueous waste; requires organic solvent for liquid disposal.   |
| pKa              | ~4.2                                    | Acidic. Can mobilize heavy metals if mixed in incorrect waste streams.  |
| Precursor Status | Anthranilic Acid Derivative             | Note: While Mefenamic acid is not controlled, its precursor (Anthranilic acid) is a DEA List I Chemical. Synthesis waste streams must be checked for unreacted precursor. |

## Pre-Disposal Hazard Assessment

Before initiating disposal, you must categorize the waste stream.<sup>[1]</sup> The disposal pathway is determined by the physical state and the presence of contaminants.

### The "Why" Behind the Protocol (Causality)

- **Aquatic Toxicity:** Mefenamic acid is classified as H401 (Toxic to aquatic life). Standard municipal water treatment does not effectively degrade the aromatic amine structure, leading to bioaccumulation in downstream ecosystems.
- **Thermal Destruction:** The only validated method for complete deactivation is high-temperature incineration (>1000°C) with scrubber systems to capture nitrogen oxides (NOx) generated from the amine/amide functionalities.

## Operational Disposal Protocols

### Protocol A: Pure Solid Reagent & Expired Stock

For disposal of expired bottles, weighing boat residues, or pure synthesis yield.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during compaction in waste drums.
- Solvent Wetting (Critical Step): If the powder is dry and friable, add a small volume of a compatible non-halogenated solvent (e.g., Ethanol or Acetone) to the waste container—just enough to create a slurry.
  - Reasoning: This prevents dust generation when the waste management team consolidates the container, reducing inhalation risk (H335/H361).
- Labeling: Affix a hazardous waste label.
  - Constituents: "Mefenamic Acid (Solid)"<sup>[2]</sup>
  - Hazards: "Toxic, Irritant, Repr."<sup>[3]</sup> Toxin"
- Stream: Designate for High-Temperature Incineration.

### Protocol B: Reaction Mixtures & Mother Liquor

For liquid waste generated during synthesis or extraction.

- Segregation:
  - Scenario 1 (Organic Phase): If dissolved in DCM, Ethyl Acetate, or Methanol, dispose of in the Organic Waste stream. Ensure the stream is halogenated or non-halogenated based strictly on the solvent, not the solute.
  - Scenario 2 (Aqueous Phase): Mefenamic acid is soluble in alkaline solutions (NaOH). If your waste stream is basic, do not acidify it in the waste container. Acidification will cause the compound to crash out of solution, creating a sludge that clogs waste nozzles.

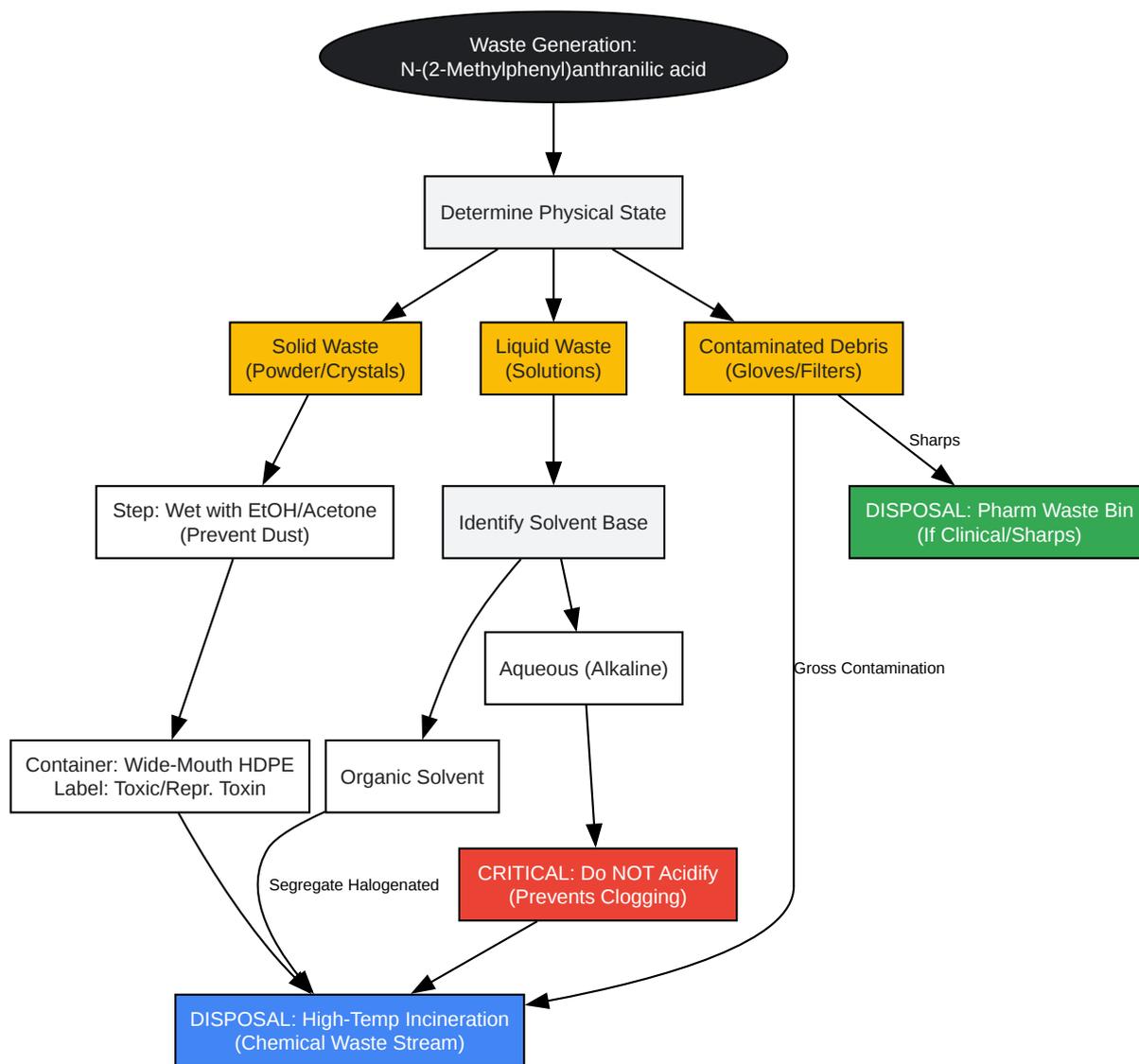
- Quenching (Synthesis Context): If the stream contains unreacted Anthranilic Acid, verify if your institution requires specific logging for DEA List I precursors. While usually exempt in waste mixtures, large quantities of recoverable precursor may require specific destruction logging.

## Protocol C: Contaminated Debris (Sharps/PPE)

- Gross Contamination: Heavily soiled gloves or filter paper should be bagged in a secondary clear zip-lock bag before being placed in the solid waste drum.
- Sharps: Needles used for injection of Mefenamic acid solutions must go into Pharmaceutical Sharps containers (often blue or white bins), not standard biohazard red bins, to ensure they are incinerated rather than autoclaved.

## Visual Decision Logic (Workflow)

The following diagram illustrates the decision matrix for disposing of **N-(2-Methylphenyl)anthranilic acid**.



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Figure 1: Decision matrix for the disposal of Mefenamic Acid, prioritizing incineration and dust control.

## Emergency Spill Management

Scenario: A 50g bottle of **N-(2-Methylphenyl)anthranilic acid** powder shatters on the lab floor.

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and an N95 or P100 respirator. (Powder inhalation is the primary acute risk).
- Containment: Do NOT dry sweep. Dry sweeping generates aerosolized dust.
- Wet Method: Cover the spill gently with paper towels dampened with water (or a water/surfactant mix). This immobilizes the powder.
- Collection: Scoop the wet paper towels and glass shards into a disposable scoop. Place everything into a wide-mouth plastic jar.
- Surface Decontamination: Wipe the surface with an ethanol-soaked cloth to solubilize and remove residual traces.
- Disposal: Label the jar "Spill Debris: Mefenamic Acid" and process as Hazardous Chemical Waste (Protocol A).

## Regulatory Framework & Compliance

- US EPA (RCRA): Mefenamic acid is not a P-listed or U-listed waste. However, under 40 CFR 262.11, the generator must determine if the waste exhibits hazardous characteristics. Due to its toxicity (LD50 oral rat ~740 mg/kg) and reproductive hazards, it must be managed as Non-Halogenated Hazardous Waste.
- Pharmaceutical Waste Rule (Subpart P): If your facility is a healthcare provider (hospital/clinic), this compound falls under 40 CFR Part 266 Subpart P. It is considered a "Non-Creditable Hazardous Waste Pharmaceutical" and must be incinerated. It is prohibited from being sewerred (40 CFR 266.505).[4]
- DEA Precursor Note: If you are synthesizing this compound from Anthranilic Acid, ensure your inventory logs for the precursor are reconciled before disposing of any unreacted starting material, as Anthranilic Acid is a DEA List I chemical [1].

## References

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